

An In-depth Technical Guide on (3-(Aminomethyl)phenyl)methanol hydrochloride

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Compound of Interest

Compound Name: (3-(Aminomethyl)phenyl)methanol hydrochloride

Cat. No.: B1291327

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This guide provides a detailed overview of the physicochemical properties of **(3-(Aminomethyl)phenyl)methanol hydrochloride**, a compound of interest for researchers, scientists, and professionals in drug development. Its primary application lies as an intermediate in the synthesis of various active pharmaceutical ingredients (APIs), particularly those targeting neurological and cardiovascular disorders.

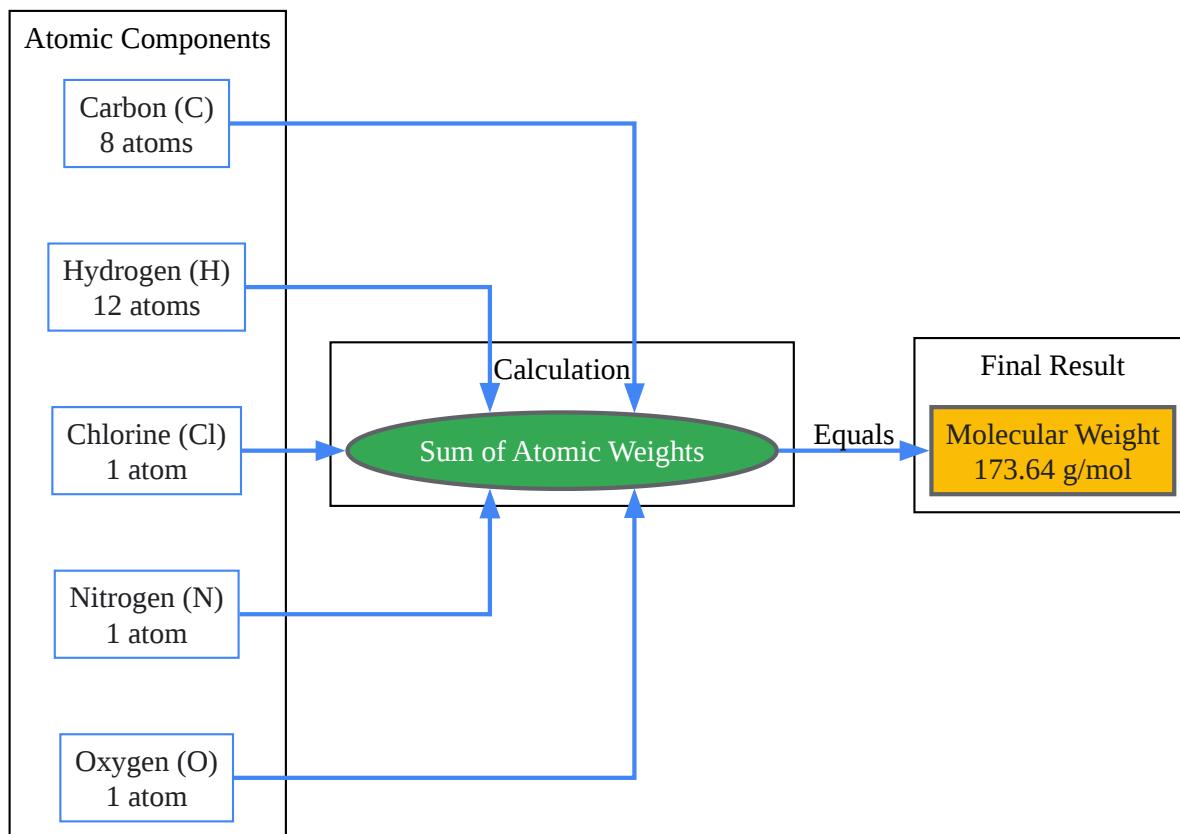
Physicochemical Data Summary

The fundamental molecular characteristics of **(3-(Aminomethyl)phenyl)methanol hydrochloride** are summarized in the table below. This data is essential for a range of applications from analytical method development to chemical synthesis and formulation.

Property	Value	Reference
Molecular Weight	173.64 g/mol	[1] [2] [3]
Empirical Formula	C ₈ H ₁₂ ClNO	[1] [2]
CAS Number	40896-62-6	[3] [4]
Form	Solid	[1]
Storage	Room temperature, dry and sealed	[3]

Molecular Weight Calculation

The molecular weight of a compound is a critical parameter, derived from its empirical formula. It is the sum of the atomic weights of all atoms in a molecule. For **(3-(Aminomethyl)phenyl)methanol hydrochloride** ($C_8H_{12}ClNO$), the molecular weight is calculated by summing the atomic weights of eight carbon atoms, twelve hydrogen atoms, one chlorine atom, one nitrogen atom, and one oxygen atom.



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Molecular weight calculation workflow.

Experimental Protocols

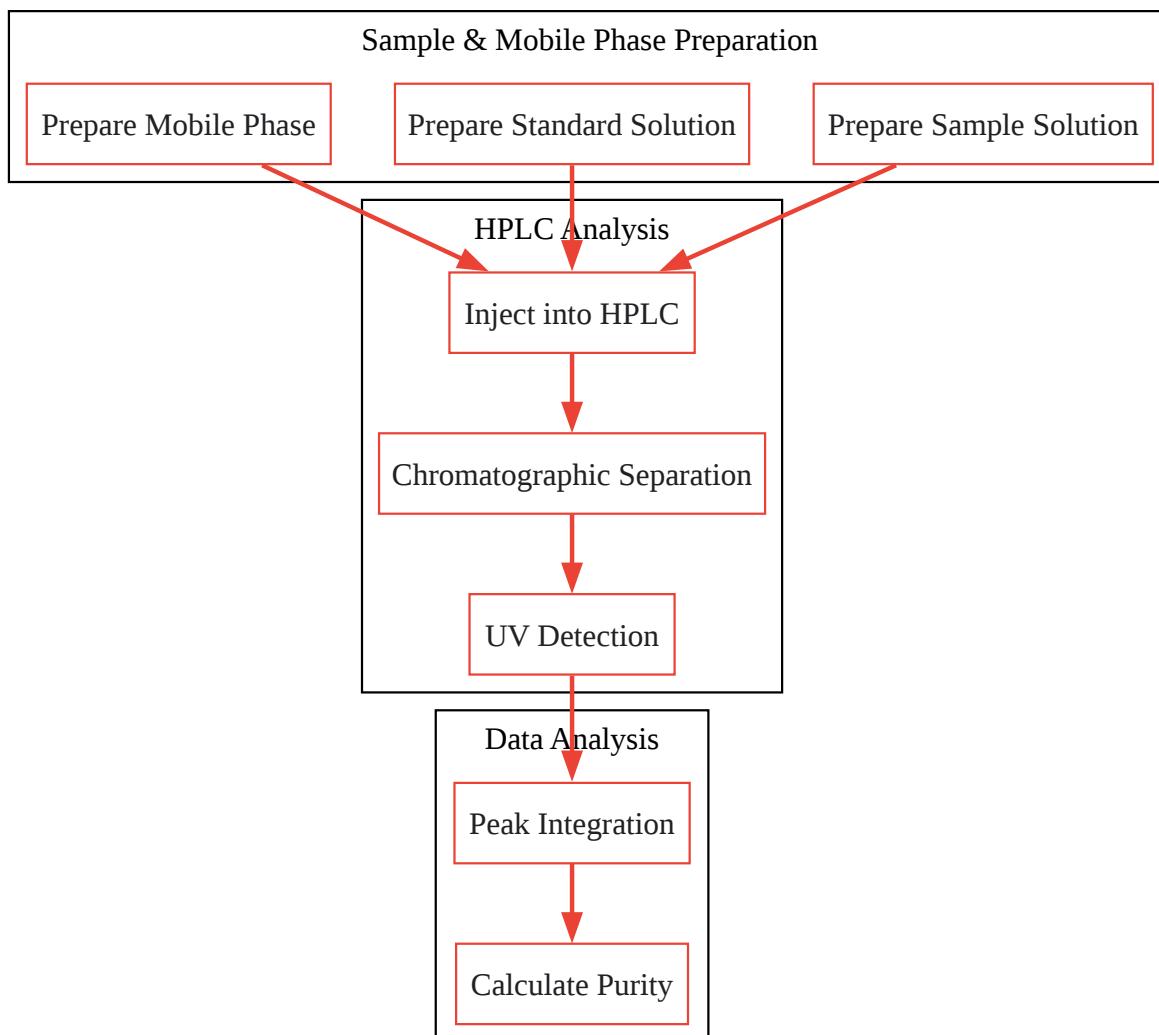
While specific experimental protocols for the synthesis or analysis of **(3-(Aminomethyl)phenyl)methanol hydrochloride** are proprietary and vary by manufacturer, general methodologies can be outlined.

Synthesis: A common synthetic route involves the reduction of 3-(aminomethyl)benzoic acid or its ester derivatives. This is typically followed by salt formation using hydrochloric acid to yield the final product. Purification is often achieved through recrystallization.

Purity Analysis (High-Performance Liquid Chromatography - HPLC):

- **Mobile Phase Preparation:** A mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol) is prepared. The pH of the aqueous phase is adjusted to ensure good peak shape.
- **Standard Solution Preparation:** A standard solution of **(3-(Aminomethyl)phenyl)methanol hydrochloride** of known concentration is prepared in a suitable diluent (e.g., mobile phase).
- **Sample Preparation:** The sample is accurately weighed and dissolved in the diluent to a known concentration.
- **Chromatographic Conditions:**
 - **Column:** A C18 reverse-phase column is typically used.
 - **Flow Rate:** A standard flow rate of 1.0 mL/min is common.
 - **Injection Volume:** A 10 µL injection volume is typical.
 - **Detection:** UV detection at a wavelength where the analyte has significant absorbance (e.g., 210-220 nm).
- **Analysis:** The standard and sample solutions are injected into the HPLC system. The purity of the sample is determined by comparing the peak area of the main component to the total area of all peaks.

The following diagram illustrates a generalized workflow for purity analysis using HPLC.

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References

- 1. [3-(Aminomethyl)phenyl]methanol hydrochloride AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 2. Phenyl methanol | Sigma-Aldrich [sigmaaldrich.com]
- 3. (3-(Aminomethyl)phenyl)methanol hydrochloride [myskinrecipes.com]
- 4. 40896-62-6|(3-(Aminomethyl)phenyl)methanol hydrochloride|BLD Pharm [bldpharm.com]
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